

# Application Notes and Protocols for Photon Activation Therapy using Samarium-145

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## Compound of Interest

Compound Name: Samarium-145

CAS No.: 15065-02-8

Cat. No.: B1204434

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These application notes provide a comprehensive overview and detailed protocols for conducting Photon Activation Therapy (PAT) experiments utilizing **Samarium-145** (Sm-145). This document covers the underlying principles, experimental design, and methodologies for both in vitro and in vivo studies.

## Introduction to Photon Activation Therapy with Samarium-145

Photon Activation Therapy (PAT) is a binary cancer treatment modality that combines a targeted, high-Z element-containing drug with a specific energy photon source to induce localized cell killing. In this proposed experimental setup, the thymidine analog 5-iodo-2'-deoxyuridine (IdUrd), containing stable iodine ( $^{127}\text{I}$ ), is administered. Proliferating tumor cells preferentially incorporate IdUrd into their DNA. Subsequently, a low-energy photon source, **Samarium-145** (Sm-145), is implanted at the tumor site.

The photons emitted by Sm-145 have an energy spectrum (38-61 keV) that is just above the K-shell absorption edge of iodine (33.2 keV).[1] This precise energy targeting maximizes the probability of a photoelectric interaction with the iodine atoms in the tumor DNA. The photoelectric effect ejects an inner-shell electron, creating a vacancy that is filled by an electron from a higher shell. The excess energy from this transition is released as a cascade of low-energy Auger electrons. These Auger electrons deposit a large amount of energy over a very short range (nanometers), causing highly complex and difficult-to-repair DNA double-strand breaks, ultimately leading to targeted tumor cell death.[1][2]

## Properties and Characteristics of Samarium-145

**Samarium-145** is a radionuclide produced by neutron irradiation of enriched Samarium-144 ( $^{144}\text{Sm}$ ).[1][3][4][5] Its physical properties make it a suitable candidate for brachytherapy and as a photon source for PAT.

Table 1: Physical Properties of **Samarium-145**

| Property            | Value                                  | Reference    |
|---------------------|----------------------------------------|--------------|
| Half-life           | 340 days                               | [1][3][4][5] |
| Decay Mode          | Electron Capture                       | [3][5]       |
| Photon Energies     | 38-61 keV                              | [1][3][4][5] |
| Encapsulation       | Titanium tubes (e.g., 0.8 mm x 4.5 mm) | [3][4][5]    |
| Dose Rate in Tissue | ~0.8 rad/hr·mCi at 1 cm                | [1]          |

## Experimental Protocols

### In Vitro Photon Activation Therapy Protocol

This protocol describes the steps for evaluating the efficacy of Sm-145 based PAT on cancer cell lines in a laboratory setting.

Materials:

- Cancer cell line (e.g., U-87 MG human glioblastoma, C6 rat glioma)
- Cell culture medium and supplements
- 5-iodo-2'-deoxyuridine (IdUrd)
- Encapsulated **Samarium-145** source
- Cell viability assay kit (e.g., MTT, Calcein-AM)
- Multi-well cell culture plates

Protocol:

- Cell Seeding: Plate cells in multi-well plates at a predetermined density and allow them to adhere overnight.
- IdUrd Incubation: Replace the culture medium with a medium containing IdUrd at a concentration range of 1-10  $\mu\text{M}$ . Incubate for a duration equivalent to one to three cell cycles to ensure sufficient incorporation into the DNA.
- Irradiation:
  - Carefully place the encapsulated Sm-145 source at a fixed distance from the cell monolayer.
  - Irradiate the cells for a predetermined time to deliver the desired radiation dose. A dose rate of approximately 10 rad/hr has been suggested for PAT.
  - Include control groups: no treatment, IdUrd alone, and Sm-145 irradiation alone.
- Post-Irradiation Incubation: Following irradiation, replace the IdUrd-containing medium with fresh culture medium and incubate for 24-72 hours.
- Assessment of Cell Viability: Evaluate cell viability using a standard assay such as the MTT or Calcein-AM assay according to the manufacturer's instructions.

Table 2: Representative In Vitro IdUrd Incorporation in Various Cancer Cell Lines

| Cell Line      | IdUrd Concentration (µM) | Incubation Time (Cell Cycles) | Thymidine Replacement (%) |
|----------------|--------------------------|-------------------------------|---------------------------|
| Human Lung     | 10                       | 3                             | 22.4                      |
| Human Glioma   | 10                       | 3                             | 32.0                      |
| Human Melanoma | 10                       | 3                             | 39.1                      |

## In Vivo Photon Activation Therapy Protocol (Orthotopic Glioma Rat Model)

This protocol outlines the procedure for a preclinical evaluation of Sm-145 PAT in a rat model of glioblastoma.

Materials:

- Male Wistar rats (6-8 weeks old)
- C6 rat glioma cells
- Stereotactic apparatus
- 5-iodo-2'-deoxyuridine (IdUrd) for infusion
- Encapsulated **Samarium-145** "seeds"
- Anesthetics
- Tumor imaging modality (e.g., MRI, bioluminescence imaging)

Protocol:

- Tumor Implantation:
  - Anesthetize the rat and secure it in a stereotactic frame.
  - Create a burr hole in the skull at a predetermined location.

- Inject C6 glioma cells into the striatum of the brain.
- Allow the tumor to grow for a specified period (e.g., 7-10 days), monitoring growth with an appropriate imaging technique.
- IdUrd Administration: Administer IdUrd via continuous intravenous infusion for a period of 7-14 days to ensure uptake by the proliferating tumor cells.
- Sm-145 Source Implantation:
  - Anesthetize the rat and, using the stereotactic frame, implant the encapsulated Sm-145 seed(s) into the tumor mass.
  - The activity of the source should be calculated to deliver a specific dose rate to the tumor.
- Monitoring and Efficacy Assessment:
  - Monitor the animals for any signs of toxicity.
  - Measure tumor volume at regular intervals using imaging.
  - The primary endpoint is typically tumor growth delay (TGD), defined as the difference in time for the tumors in the treated group to reach a predetermined volume compared to the control groups.
- Control Groups:
  - Untreated tumor-bearing rats.
  - Rats receiving only IdUrd.
  - Rats receiving only the Sm-145 implant (brachytherapy).

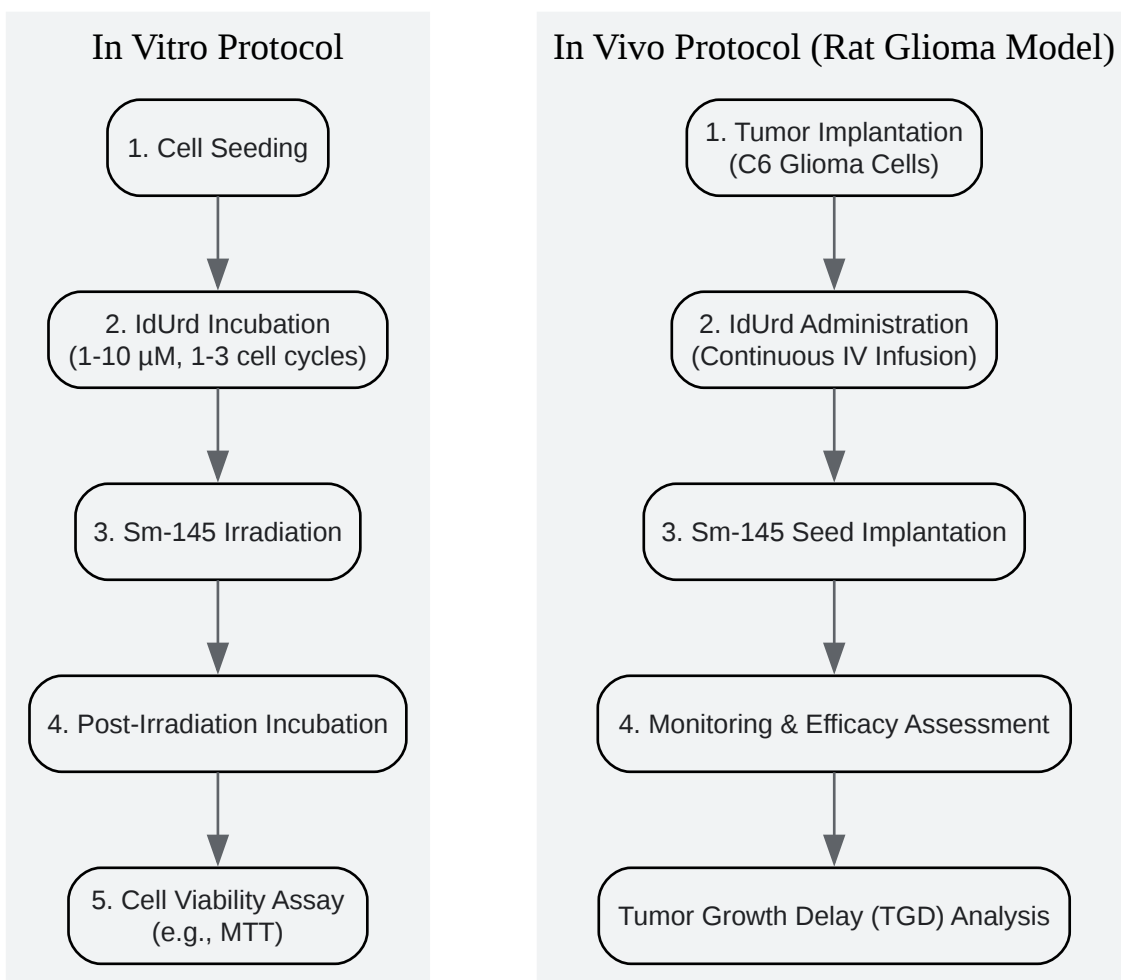
Table 3: Representative In Vivo Tumor Growth Delay Data from Auger Electron Therapy Studies

| Treatment Group                         | Median Time to 5x Initial Tumor Volume (Days) | Tumor Growth Delay (Days) |
|-----------------------------------------|-----------------------------------------------|---------------------------|
| Saline Control                          | < 15                                          | -                         |
| Non-radiolabeled Drug                   | < 15                                          | -                         |
| <sup>125</sup> I-NaI                    | < 15                                          | -                         |
| <sup>125</sup> I-Targeted Auger Emitter | 60                                            | > 45                      |

Note: This data is representative of Auger electron therapy and illustrates the potential for significant tumor growth delay.

## Visualization of Experimental Workflow and Signaling Pathways

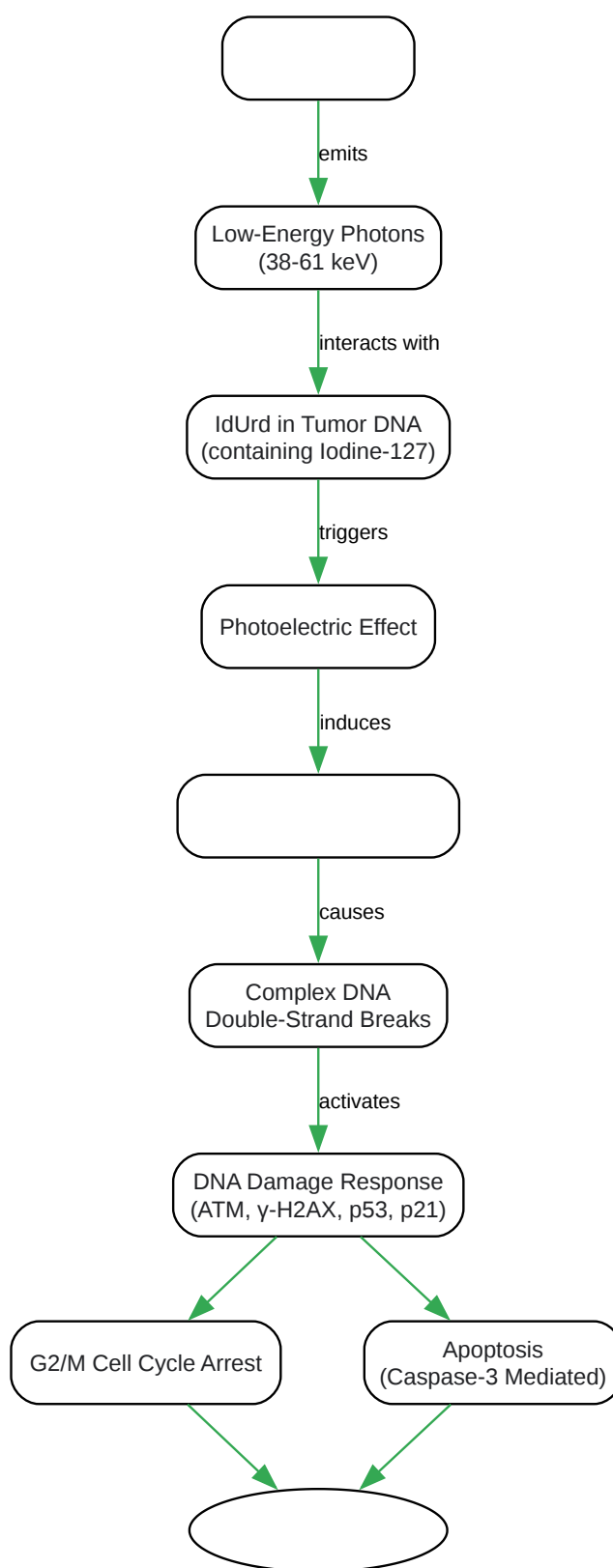
### Experimental Workflow



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Caption: Experimental workflows for in vitro and in vivo Photon Activation Therapy.

## Signaling Pathway of Cell Death in PAT



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Caption: Signaling pathway of PAT-induced tumor cell death.

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